Application Note: Synthesis of PROTACs using "2-(3-Bromopropoxy)ethan-1-amine" Linker

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Compound of Interest

Compound Name:	*2-(3-Bromopropoxy)ethan-1-amine*
Cat. No.:	*B15312497*

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Executive Summary

This guide details the synthetic application of **2-(3-Bromopropoxy)ethan-1-amine** (and its hydrochloride salt) as a heterobifunctional linker in the construction of Proteolysis Targeting Chimeras (PROTACs). This linker features a short PEG-like ether spacer (

) containing a primary amine for amide conjugation and a terminal alkyl bromide for nucleophilic substitution (

).

Its unique structure offers a compromise between the high solubility of pure PEG chains and the cell permeability of alkyl chains, making it a critical tool for optimizing the physicochemical properties (LogP, TPS) of degraders.

Chemical Identity & Properties

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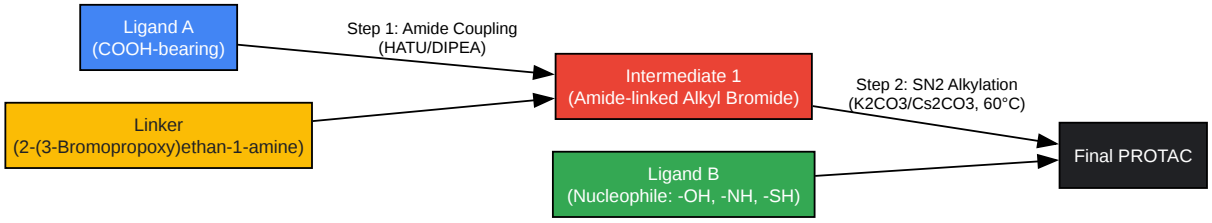
Property	Data
Chemical Name	2-(3-Bromopropoxy)ethan-1-amine
Structure	
Molecular Weight	182.06 g/mol (Free base) / 218.52 g/mol (HCl salt)
Functional Handles	1.[1][2][3][4] Primary Amine (Nucleophile) 2. Primary Alkyl Bromide (Electrophile)
Solubility	Soluble in DMF, DMSO, Methanol, Water
Storage	-20°C, Hygroscopic. Store under inert gas (/Ar).

Retrosynthetic Strategy & Workflow

The synthesis of a PROTAC using this unprotected linker requires a specific order of operations to avoid polymerization (intermolecular reaction between the amine of one molecule and the bromide of another).

The "Amide-First" Strategy (Recommended): The primary amine is significantly more reactive towards activated esters than the alkyl bromide is towards nucleophiles under mild conditions. Therefore, the most robust workflow involves coupling the amine end to a carboxylic acid-containing ligand (Ligand A) first.

Workflow Diagram



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Caption: Convergent synthesis workflow prioritizing amide formation to prevent linker self-polymerization.

Detailed Experimental Protocols

Protocol A: Step 1 - Amide Coupling (Linker Attachment)

Objective: Conjugate the amine terminus of the linker to an E3 ligase ligand or POI ligand bearing a carboxylic acid.

Reagents:

- Ligand A-COOH (1.0 equiv)
- **2-(3-Bromopropoxy)ethan-1-amine** HCl (1.2 equiv)
- HATU (1.2 equiv) [or PyBOP]
- DIPEA (N,N-Diisopropylethylamine) (3.0 - 4.0 equiv)
- Anhydrous DMF (Dimethylformamide)[2]

Procedure:

- Activation: In a dried round-bottom flask or vial, dissolve Ligand A-COOH (1.0 equiv) in anhydrous DMF (0.1 M concentration).
- Add HATU (1.2 equiv) and DIPEA (2.0 equiv). Stir at Room Temperature (RT) for 5–10 minutes to form the activated ester.
- Coupling: Add **2-(3-Bromopropoxy)ethan-1-amine** HCl (1.2 equiv) to the reaction mixture.
- Add the remaining DIPEA (1.0–2.0 equiv) to ensure the linker amine is free-based.
- Monitoring: Stir at RT for 2–4 hours. Monitor by LC-MS.[2] Look for the mass peak corresponding to [Ligand A + Linker - H2O + H]+. The characteristic isotopic pattern of Bromine (

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and

in 1:1 ratio) will be a key diagnostic marker.

- Work-up: Dilute with Ethyl Acetate (EtOAc). Wash with saturated ngcontent-ng-c2699131324="" _nghost-ng-c2339441298="" class="inline ng-star-inserted">

  (x2), water (x1), and brine (x1).[2] Dry over

  .[2]

- Purification: Concentrate in vacuo. Purify via flash column chromatography (typically DCM/MeOH gradients).
  - Note: The alkyl bromide is generally stable to these mild basic conditions.

Protocol B: Step 2 - Nucleophilic Substitution ( )

Objective: React the alkyl bromide intermediate with the second ligand (Ligand B) bearing a nucleophile (Phenol, Amine, or Thiol).

Reagents:

- Intermediate 1 (from Protocol A) (1.0 equiv)
- Ligand B-Nu (e.g., Phenol derivative) (1.0 - 1.2 equiv)
- Base:

  (3.0 equiv) or

  (2.0 equiv)

- Catalyst (Optional): KI (Potassium Iodide) (0.1 equiv) - Finkelstein condition acceleration
- Solvent: Anhydrous DMF or DMSO

Procedure:

- Preparation: In a sealed vial, dissolve Ligand B (1.0 equiv) in anhydrous DMF (0.1 M).

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- Deprotonation: Add

  or

  . Stir at RT for 15 minutes to generate the phenoxide/nucleophile.

- Alkylation: Add Intermediate 1 (1.0 equiv).
  - Optional: Add catalytic KI to convert the alkyl bromide to a more reactive alkyl iodide in situ.

- Reaction: Heat the mixture to 50–70°C. Stir for 4–16 hours.
  - Critical Check: Monitor by LC-MS.[2] The disappearance of the Bromine isotopic pattern (M and M+2 doublet) and the appearance of the final product mass confirms the substitution.

- Work-up: Cool to RT. Dilute with EtOAc or DCM.[2] Wash extensively with water (to remove DMF/DMSO).

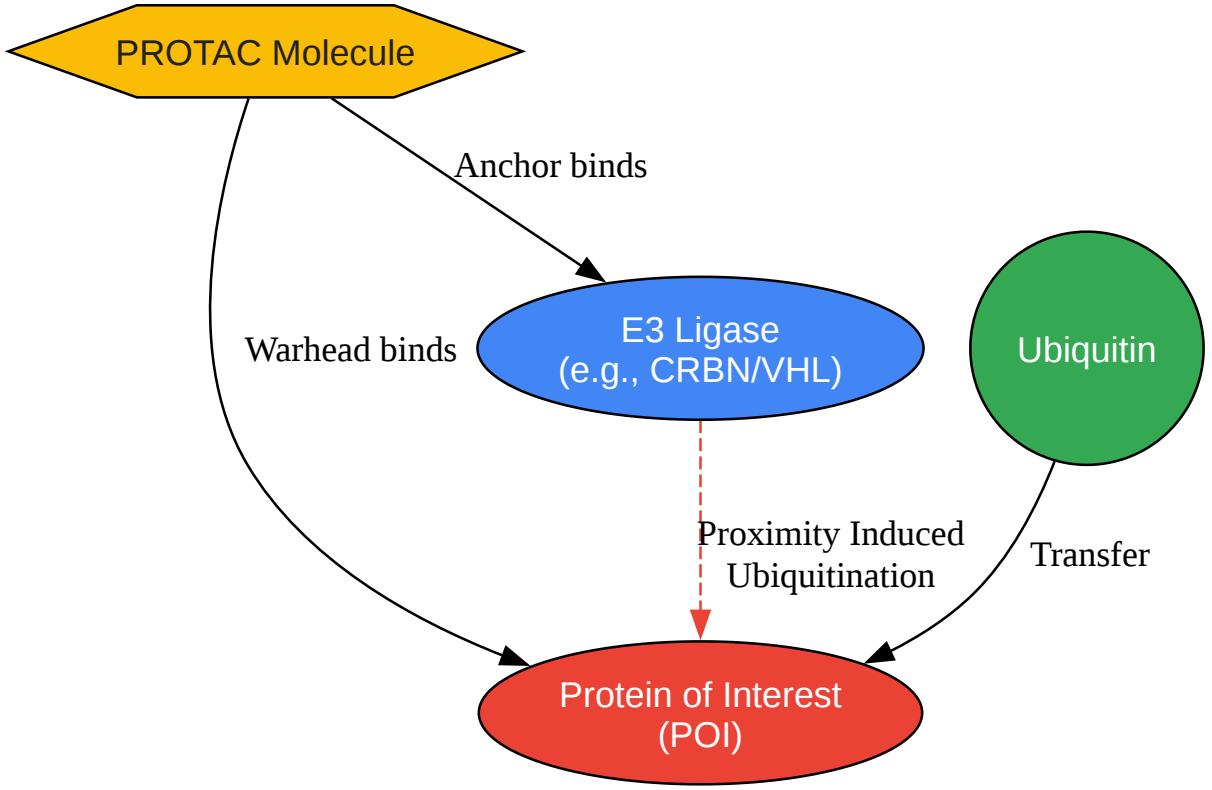
- Purification: Purify via preparative HPLC (Reverse Phase C18, Water/Acetonitrile + 0.1% Formic Acid).

Critical Analysis & Troubleshooting

Mechanism of Action (Ternary Complex)

The successful synthesis yields a molecule capable of bridging the POI and E3 Ligase.[5]

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Caption: Formation of the ternary complex facilitates Ubiquitin transfer to the POI.

Troubleshooting Table

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Issue	Probable Cause	Solution
Linker Polymerization	Mixed free amine and bromide without protection.	Use the "Amide-First" strategy. Keep linker as HCl salt until coupling.
Low Yield in Step 2	Poor nucleophilicity of Ligand B.	Switch base to (cesium effect). Add KI catalyst. Increase temp to 80°C.
Elimination Product	High temp/Strong base caused HBr elimination (alkene formation).	Lower temperature (<60°C). Use milder base (instead of NaH).
Hydrolysis of Bromide	Wet solvents (DMF/DMSO).	Use strictly anhydrous solvents. Store reagents in desiccator.

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